

4-Bromo-3-chlorophenyl chloroformate CAS number and structure

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Compound of Interest

Compound Name: *4-Bromo-3-chlorophenyl
chloroformate*

Cat. No.: *B13294521*

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Technical Monograph: 4-Bromo-3-chlorophenyl chloroformate

Part 1: Executive Summary

4-Bromo-3-chlorophenyl chloroformate (CAS: 1184937-03-8) is a specialized aryl chloroformate intermediate used primarily in the synthesis of complex carbamates and carbonates for pharmaceutical and agrochemical applications.^{[1][2]} Distinguished by its halogenated substitution pattern, this compound offers a unique "dual-handle" scaffold: a reactive chloroformate group for nucleophilic substitution, a bromine atom at the para position facilitating palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura), and a chlorine atom at the meta position providing steric and electronic modulation.

This guide details the physicochemical profile, validated synthesis protocols using triphosgene, and critical safety frameworks for handling this moisture-sensitive reagent.

Part 2: Chemical Identity & Structural Analysis^{[3][4]}

Physicochemical Profile

The compound is characterized by a lipophilic phenyl ring decorated with mixed halogens. The electron-withdrawing nature of the chloro- and bromo- substituents enhances the electrophilicity of the carbonyl carbon, making it highly reactive toward nucleophiles.

Property	Data
CAS Number	1184937-03-8
IUPAC Name	4-Bromo-3-chlorophenyl carbonochloridate
Molecular Formula	C ₇ H ₃ BrCl ₂ O ₂
Molecular Weight	269.91 g/mol
Physical State	Low-melting solid or viscous liquid (Ambient)
Density (Predicted)	~1.75 ± 0.1 g/cm ³
Boiling Point (Predicted)	~260°C (at 760 mmHg)
Solubility	Soluble in DCM, THF, Toluene; Reacts with water/alcohols
SMILES	<chem>ClC(=O)Oc1cc(Cl)c(Br)cc1</chem>

Structural Implications

- Electrophilic Center:** The carbonyl carbon is the primary site of reactivity. The meta-Cl and para-Br substituents exert an inductive withdrawing effect (-I), increasing the reaction rate with amines compared to unsubstituted phenyl chloroformates.
- Orthogonal Reactivity:** The C-Br bond allows for subsequent diversification after the chloroformate has been reacted, enabling modular drug design (e.g., PROTAC linkers).

Part 3: Synthesis & Production Protocol

Methodology: Phosgenation of 4-Bromo-3-chlorophenol using Triphosgene (Bis(trichloromethyl) carbonate). **Rationale:** Triphosgene is a solid, safer alternative to gaseous phosgene for laboratory-scale synthesis, allowing precise stoichiometric control.

Reagents & Equipment

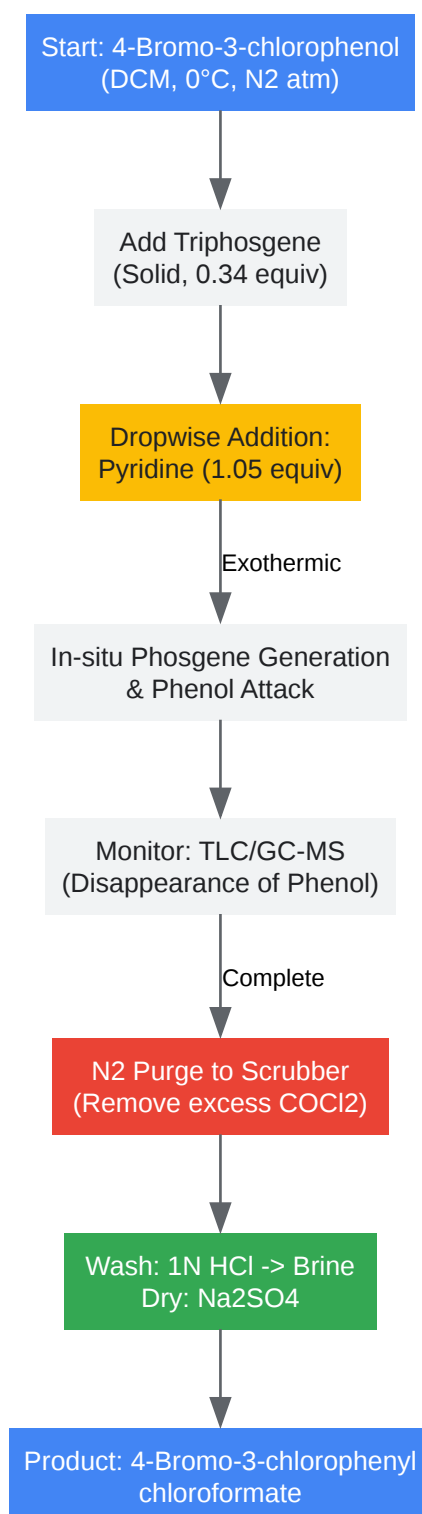
- Precursor: 4-Bromo-3-chlorophenol (CAS 13631-21-5) [1].
- Reagent: Triphosgene (0.34 equiv relative to phenol).
- Catalyst/Base: Pyridine or Triethylamine (1.05 equiv).
- Solvent: Anhydrous Dichloromethane (DCM) or Toluene.
- Equipment: 3-neck round bottom flask, addition funnel, N₂ atmosphere, NaOH scrubber trap.

Step-by-Step Protocol

- Setup: Flame-dry the glassware and purge with Nitrogen. Connect the exhaust line to a scrubber containing 10% NaOH solution to neutralize evolved HCl and trace phosgene.
- Dissolution: Dissolve 4-Bromo-3-chlorophenol (10 mmol, 2.07 g) in anhydrous DCM (20 mL). Cool the solution to 0°C in an ice bath.
- Triphosgene Addition: Add Triphosgene (3.4 mmol, 1.01 g) in one portion. Ensure it dissolves completely.
- Catalysis (Critical Step): Add Pyridine (10.5 mmol, 0.85 mL) dropwise over 15 minutes.
 - Mechanism:[3][4][5] Pyridine acts as a nucleophilic catalyst, attacking triphosgene to generate the active phosgene species in situ without large gas accumulation.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (conversion of phenol) or GC-MS (appearance of M⁺ 268/270/272 peaks).
- Workup:
 - Caution: Quench trace phosgene by purging with N₂ for 30 mins into the scrubber.
 - Wash the organic layer with cold 1N HCl (to remove pyridine), followed by cold water and brine.
 - Dry over anhydrous Na₂SO₄. [6]

- Isolation: Concentrate under reduced pressure (keep bath $<40^{\circ}\text{C}$) to yield the crude chloroformate. Purification via vacuum distillation is recommended if high purity is required, though the crude is often sufficient for immediate coupling.

Synthesis Workflow Diagram



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Figure 1: Validated synthesis workflow using the Triphosgene method.

Part 4: Reactivity & Applications in Drug Discovery

Carbamate Linker Synthesis

The primary utility of **4-Bromo-3-chlorophenyl chloroformate** is the formation of carbamates (urethanes) by reacting with primary or secondary amines.

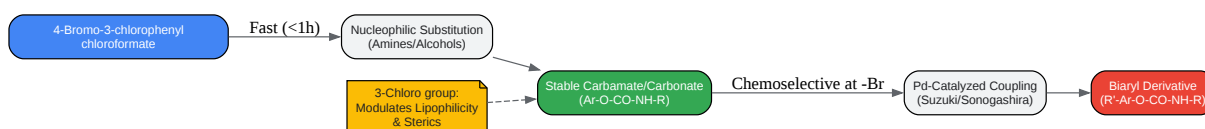
- Reaction: $R-NH_2 + Ar-O-CO-Cl \rightarrow R-NH-CO-O-Ar + HCl$
- Advantage: The resulting carbamate contains the 4-bromo-3-chlorophenyl group.[1][2] This "leaving group" potential (phenol displacement) is low; however, the group is often retained as a structural motif to exploit the halogen interactions in the binding pocket of a target protein.

Orthogonal Cross-Coupling

Once the chloroformate is converted to a stable carbamate or carbonate, the 4-Bromo position becomes a viable handle for Palladium-catalyzed cross-coupling reactions [2].

- Suzuki-Miyaura: Coupling with aryl boronic acids to extend the biaryl system.
- Buchwald-Hartwig: Amination to introduce nitrogen heterocycles.
- Selectivity: The meta-chlorine is significantly less reactive towards Pd(0) than the para-bromine, allowing for highly chemoselective derivatization at the bromine site.

Reactivity Pathway Diagram



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Figure 2: Sequential derivatization strategy exploiting the dual-halogen scaffold.

Part 5: Safety & Handling (HSE)

Hazard Identification

- Corrosive: Causes severe skin burns and eye damage (H314).
- Acute Toxicity: Toxic if inhaled (H331) or swallowed (H301).^[7]
- Water Reactive: Liberates Hydrogen Chloride (HCl) gas and CO₂ upon contact with moisture.

Storage & Stability

- Conditions: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).
- Container: Tightly sealed glass vials with Teflon-lined caps. Avoid metal containers due to potential corrosion from trace HCl.
- Shelf Life: 6–12 months if kept strictly anhydrous. Yellowing indicates decomposition to the phenol.

Emergency Protocols

- Spill: Do not use water. Absorb with dry sand or vermiculite. Neutralize with weak base (sodium bicarbonate) only after absorption.
- Skin Contact: Wash immediately with polyethylene glycol 400 (PEG 400), then plenty of water.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 7018182, 4-Bromo-3-chlorophenol. Retrieved from [\[Link\]](#)

- Cotarca, L., & Eckert, H. (2017). Phosgenations - A Handbook. Wiley-VCH. (General reference for Triphosgene protocols).

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